

autoxidation of methyl linoleate mechanism

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Compound Focus: Methyl linoleate

CAS No.: 112-63-0

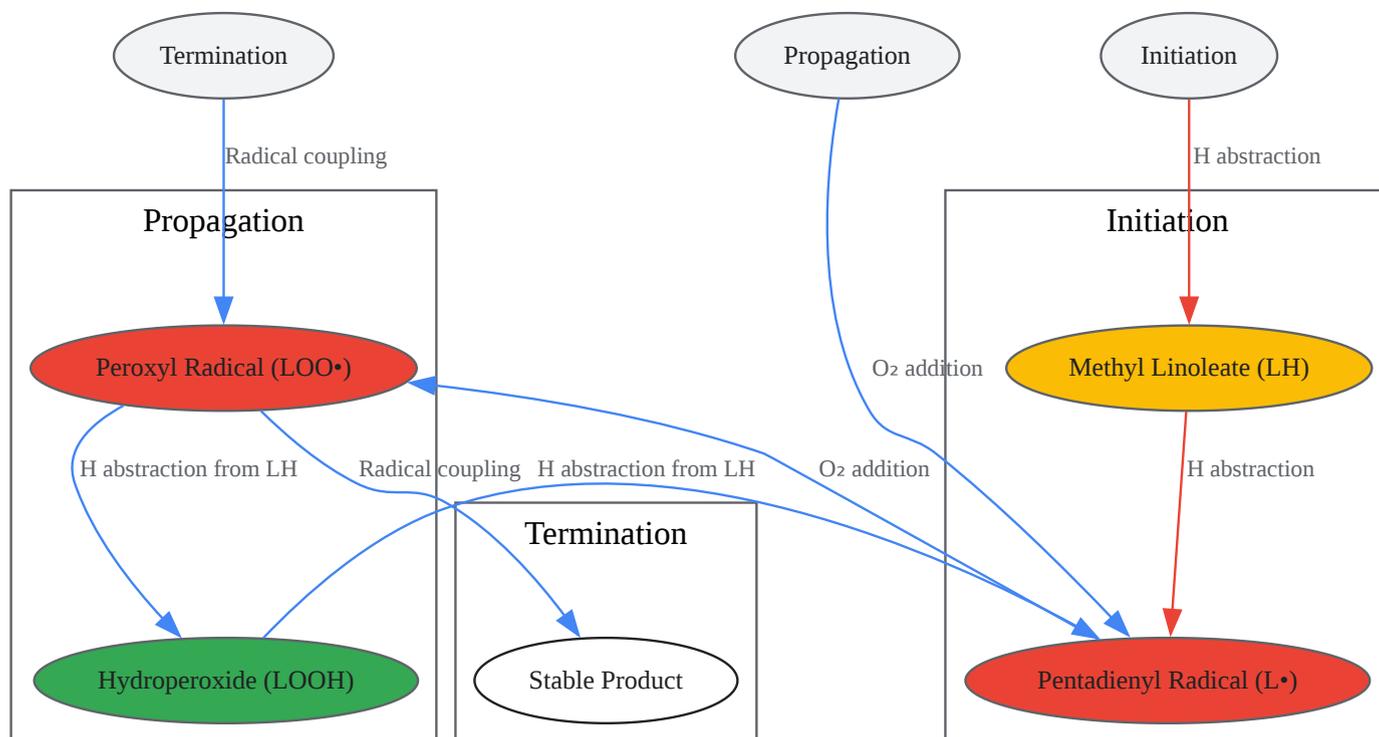
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Core Mechanism of Autoxidation

The autoxidation of **methyl linoleate** follows a classic **free radical chain mechanism**, comprising stages of **Initiation**, **Propagation**, and **Termination** [1]. This process primarily targets the bis-allylic hydrogen atoms located at carbon 11, due to their relatively low bond dissociation energy.

The diagram below illustrates the fundamental steps of the radical chain reaction:



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Radical chain reaction steps.

- **Initiation:** An initiating radical abstracts a bis-allylic hydrogen atom from **methyl linoleate (LH)**, generating a **pentadienyl radical (L•)** [1].
- **Propagation:** The carbon-centered pentadienyl radical (L•) rapidly reacts with molecular oxygen to form a **peroxyl radical (LOO•)**. This peroxyl radical then propagates the chain by abstracting a hydrogen atom from another **methyl linoleate** molecule, yielding a **hydroperoxide (LOOH)** and a new pentadienyl radical [1].
- **Termination:** The chain reaction concludes when two radicals combine to form non-radical, stable products [1].

The initial pentadienyl radical can be formed at either end of the carbon chain, leading to a mixture of isomeric hydroperoxides.

Primary Oxidation Products

The primary products of **methyl linoleate** autoxidation are four isomeric hydroperoxides. The table below summarizes their structures:

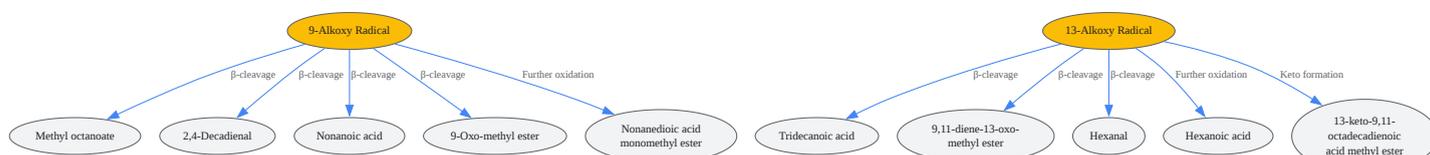
Isomer Group	Specific Isomers (Position & Geometry)	Formation Pathway
9-Hydroperoxides	9- <i>cis,trans</i> - and 9- <i>trans,trans</i> -OOH	Oxygen addition at the carbon 9 of the pentadienyl radical [2].
13-Hydroperoxides	13- <i>cis,trans</i> - and 13- <i>trans,trans</i> -OOH	Oxygen addition at the carbon 13 of the pentadienyl radical [2].

In bulk phase autoxidation without initiators, the reaction rate is influenced by sample size and initial hydroperoxide levels [2]. The distribution of *cis,trans* and *trans,trans* hydroperoxide isomers remains constant during propagation in the absence of additives [2].

Secondary Products and Decomposition Pathways

Hydroperoxides (LOOH) are unstable and decompose, especially under heat or in the presence of metal catalysts, forming secondary products. A key decomposition pathway for these alkoxy radicals is **beta-cleavage (β -scission)** [3].

The following diagram outlines the major volatile products identified via GC-MS analysis from the decomposition of 9- and 13-alkoxy radicals [3]:



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Secondary products from beta-cleavage.

Other significant products include:

- **Saturated Hydrocarbons:** Autoxidation at room temperature produces saturated hydrocarbons like **methane, ethane, propane, butane, and pentane** [4].
- **Oligomeric Products:** **Methyl linoleate** and its hydroperoxides readily dimerize under ambient conditions due to intermolecular condensation of peroxy radicals [5].

Experimental Protocols and Monitoring

Monitoring via Oxygen Uptake

The autoxidation process can be monitored by tracking oxygen consumption in model systems [6].

- **For Homogeneous Systems:** A pressure transducer apparatus is used. The setup involves twin vessels immersed in a temperature-controlled water bath, containing substrate and initiator [6].
- **For Heterogeneous Systems:** A Biological Oxygen Monitor with a Clark-type electrode is used to measure dissolved oxygen uptake in micelles or liposomes [6].

Analysis via GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is used to separate and identify autoxidation products [3]. The process involves allowing **methyl linoleate** to autoxidize, often in a pressurized system at a controlled temperature, without an added initiator to mimic a natural process [3]. Sample preparation includes concentrating the reaction mixture at specific time intervals, which is then injected into the GC-MS for analysis [3]. Product identification is performed by interpreting EI ion mass spectra [3].

Important Influencing Factors

- **The Paradoxical Role of Antioxidants:** The common antioxidant **α -tocopherol** can exhibit a **pro-oxidant effect** in the autoxidation of **methyl linoleate** in bulk phase. At concentrations as low as

0.1% and 1.0%, it causes a linear increase in hydroperoxide formation and elevates the proportion of *cis,trans* isomers [2]. This peroxidizing effect is proposed to involve the **chromanoxo radical** derived from α -tocopherol and can be suppressed by co-antioxidants like **ascorbyl palmitate** [2].

- **Limitations as a Model System:** While extensively used, **methyl linoleate** does not perfectly model the behavior of triacylglycerols in fats and oils. Its tendency to form dimers via intermolecular peroxy radical condensation is more pronounced, while triacylglycerols favor intramolecular reactions and further oxidation to bis-hydroperoxides [5].

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